

Safety data sheet (SDS) and handling precautions for Dicetyl peroxydicarbonate.

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Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

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An In-depth Technical Guide to the Safe Handling of Dicetyl Peroxydicarbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **Dicetyl peroxydicarbonate**. The information is intended to support laboratory research and development activities by providing a thorough understanding of the hazards associated with this compound and the necessary safety measures to mitigate risks.

Safety Data Sheet (SDS) Summary

Dicetyl peroxydicarbonate is an organic peroxide primarily used as a polymerization initiator. [1] It is a powerful oxidizing agent and possesses explosive properties, particularly when subjected to heat, shock, or friction.[2]

Physical and Chemical Properties

The physical and chemical properties of **Dicetyl peroxydicarbonate** are summarized in the table below.

Property	Value
Chemical Formula	C34H66O6
Molecular Weight	570.88 g/mol
Appearance	White powder or flakes with a faint odor.[2][3]
Melting Point	52 °C[2][3]
Boiling Point	592.2 °C at 760 mmHg (decomposes)
Density	0.936 g/cm ³
Bulk Density	0.6 g/cm ³ [2][3]
Flash Point	237.6 °C
Water Solubility	Insoluble (1µg/L at 20°C).[3]
Solubility in Organic Solvents	Soluble in ketones and aromatic hydrocarbons.

Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Organic Peroxide Type F	GHS02	Danger	H242: Heating may cause a fire.

Stability and Reactivity

Dicetyl peroxydicarbonate is highly sensitive to heat and can undergo self-accelerating exothermic decomposition.[2][3] It may decompose violently or explosively at temperatures between 0 and 10°C.[2][3] Decomposition can also be initiated by shock or friction.[2]

Incompatible Materials: The substance can undergo accelerated decomposition upon contact with amines and certain metals.[2][3] It should be stored separately from other chemicals.

Hazardous Decomposition Products: Upon decomposition or combustion, it may produce carbon dioxide, carbon monoxide, and hexadecanol.[2]

Toxicological Information

Exposure Route	Effect
Inhalation	May cause respiratory tract irritation.
Skin Contact	May cause skin irritation.
Eye Contact	May cause serious eye irritation.
Ingestion	May be harmful if swallowed.

Handling and Storage Precautions

Strict adherence to safety protocols is mandatory when handling and storing **Dicetyl peroxydicarbonate** to prevent accidents.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling this compound. The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles.
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for spill cleanup.

Safe Handling Procedures

- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.^[4] No smoking.^[4]
- Ground and bond containers when transferring material to prevent static electricity buildup.^[4]
- Avoid contact with skin and eyes.

- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Storage

- Store in a cool, well-ventilated area away from direct sunlight and heat sources.[4]
- Keep in the original, tightly closed container.[4]
- Store at temperatures not exceeding the manufacturer's recommendation.
- Store separately from incompatible materials such as amines and metals.[2][3][4]

Experimental Protocols

The following protocols are provided as a guide for common laboratory procedures involving **Dicetyl peroxydicarbonate**. These protocols should be adapted to specific laboratory conditions and reviewed by the institution's safety officer before implementation.

Protocol for the Preparation of a Dicetyl Peroxydicarbonate Solution

This protocol describes the preparation of a solution of **Dicetyl peroxydicarbonate** in a suitable organic solvent.

Materials:

- **Dicetyl peroxydicarbonate**
- Anhydrous toluene (or other suitable aromatic hydrocarbon solvent)
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Spatula
- Weighing paper

- Graduated cylinder
- Fume hood

Procedure:

- Ensure all glassware is clean and dry.
- Place the magnetic stir bar in the beaker or flask.
- In a fume hood, measure the desired volume of toluene using a graduated cylinder and add it to the beaker or flask.
- Carefully weigh the required amount of **Dicetyl peroxydicarbonate** on weighing paper.
- Slowly add the **Dicetyl peroxydicarbonate** powder to the solvent while stirring gently. Avoid creating dust.
- Continue stirring at room temperature until the solid is completely dissolved.
- The resulting solution should be used immediately. Do not store solutions of **Dicetyl peroxydicarbonate**.

Protocol for Use as an Initiator in Vinyl Chloride Suspension Polymerization

This protocol provides a general procedure for the use of **Dicetyl peroxydicarbonate** as a free-radical initiator in the suspension polymerization of vinyl chloride.

Materials:

- High-pressure polymerization reactor equipped with a stirrer, temperature and pressure controls, and a charging port.
- Vinyl chloride monomer (VCM)
- Deionized water

- Suspending agent (e.g., polyvinyl alcohol)
- **Dicetyl peroxydicarbonate** solution (prepared as in Protocol 3.1)
- Nitrogen gas

Procedure:

- Purge the polymerization reactor with nitrogen to remove any oxygen.
- Charge the reactor with deionized water and the suspending agent.
- Agitate the mixture to ensure the suspending agent is fully dispersed.
- Charge the reactor with the liquid vinyl chloride monomer.
- While stirring, inject the freshly prepared **Dicetyl peroxydicarbonate** solution into the reactor. The amount of initiator will depend on the desired reaction kinetics and polymer properties, but is typically in the range of 0.05 to 0.5% by weight of the monomer.
- Seal the reactor and begin heating to the desired polymerization temperature (typically 40-60 °C).
- Monitor the reactor pressure and temperature throughout the polymerization. The pressure will decrease as the monomer is converted to polymer.
- Once the desired conversion is reached (indicated by a specific pressure drop), the reaction is terminated by cooling the reactor and venting any unreacted monomer.
- The resulting polymer slurry is then discharged, washed, and dried.

Protocol for Laboratory-Scale Disposal of Unused Dicetyl Peroxydicarbonate

This protocol describes a method for the safe disposal of small quantities of unused **Dicetyl peroxydicarbonate**. This procedure should only be carried out by trained personnel in a chemical fume hood.

Materials:

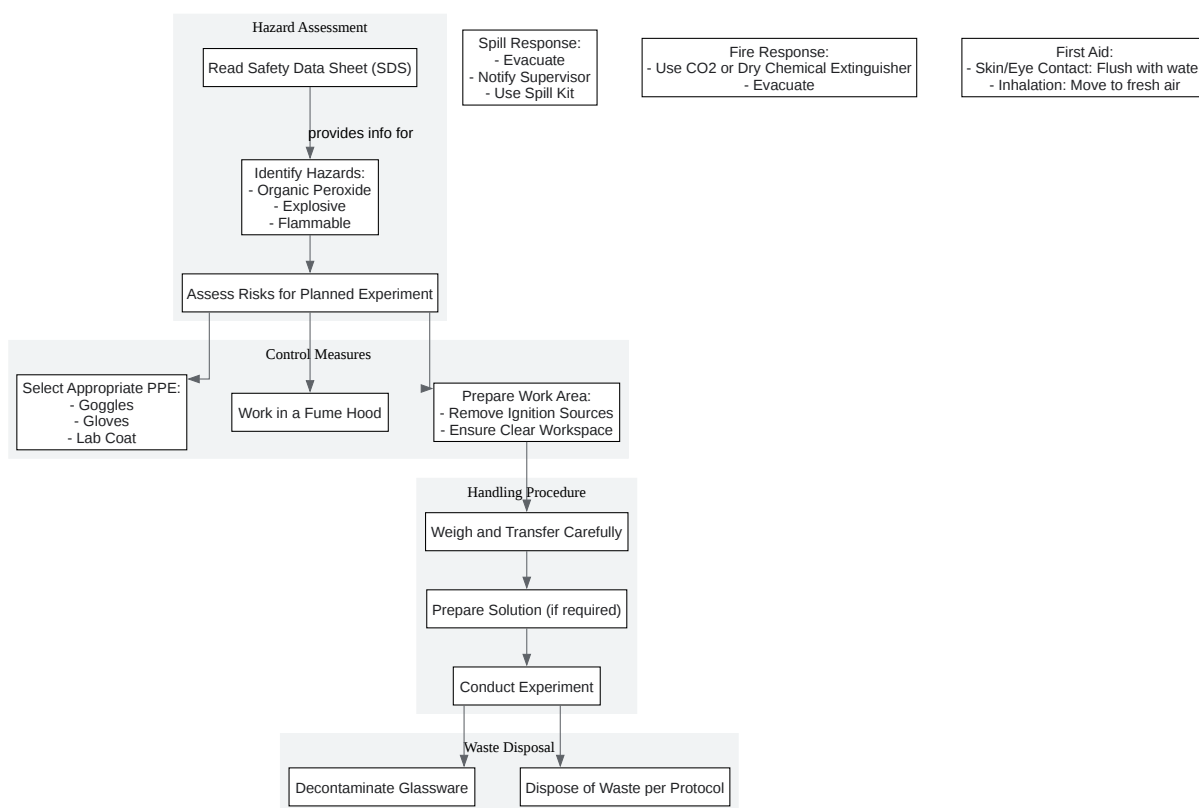
- Unused **Dicetyl peroxydicarbonate**
- A suitable high-boiling point, inert solvent (e.g., mineral oil)
- A large beaker
- Stirring rod
- Appropriate hazardous waste container

Procedure:

- In a chemical fume hood, place the beaker in a secondary container (e.g., a larger beaker or a tray).
- Add a sufficient volume of the inert solvent to the beaker. The goal is to create a dilute solution (less than 1% by weight of the peroxide).
- Carefully and slowly add the unused **Dicetyl peroxydicarbonate** to the solvent while gently stirring. Do not add the solvent to the peroxide.
- Continue stirring until the peroxide is fully dispersed or dissolved.
- The resulting mixture should be labeled as hazardous waste and disposed of according to institutional and local regulations for organic peroxide waste.

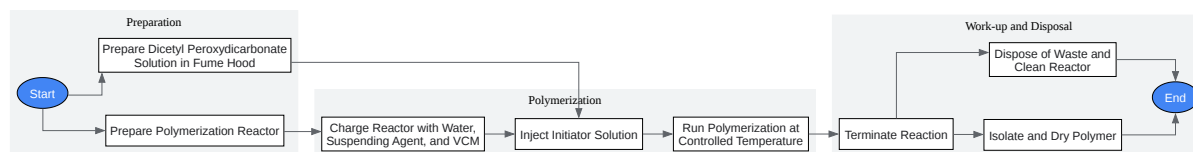
Visualizations

The following diagrams illustrate key safety and handling workflows for **Dicetyl peroxydicarbonate**.



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Caption: Workflow for Safe Handling of **Dicetyl Peroxydicarbonate**.



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Caption: Experimental Workflow for Polymerization.

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